

Overcoming pyrophoricity hazards of Trimethyl(triethylamine)aluminium in experiments

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Compound of Interest

Compound Name: Trimethyl(triethylamine)aluminium

Cat. No.: B12655106

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Technical Support Center: Safe Handling of Trimethyl(triethylamine)aluminium

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on safely handling the pyrophoric reagent, **trimethyl(triethylamine)aluminium**. The information is presented in a question-and-answer format to address specific issues you may encounter during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **trimethyl(triethylamine)aluminium** and why is it considered hazardous?

Trimethyl(triethylamine)aluminium is a Lewis acid-base adduct formed between the pyrophoric liquid trimethylaluminium (TMA) and the Lewis base triethylamine. TMA itself is highly reactive and ignites spontaneously upon contact with air.^[1] The formation of the adduct with triethylamine moderates this reactivity, making it a safer alternative to handle compared to neat TMA.^[2] However, the inherent pyrophoric nature of the TMA component remains a significant hazard.

Q2: What are the primary hazards associated with **trimethyl(triethylamine)aluminium**?

The primary hazard is its pyrophoricity, meaning it can ignite spontaneously in air. It also reacts violently with water and other protic solvents, releasing flammable gases.^[1] Direct contact can cause severe skin and eye burns.

Q3: What personal protective equipment (PPE) is required when working with this reagent?

A comprehensive set of PPE is mandatory to ensure safety. This includes:

- Flame-resistant lab coat
- Chemical splash goggles and a face shield
- Heavy-duty, chemical-resistant gloves (e.g., neoprene or butyl rubber) worn over a pair of flame-resistant gloves.
- Closed-toe shoes made of a non-porous material.

Troubleshooting Guide

Issue 1: My reaction is unexpectedly vigorous or appears to be generating fumes upon addition of the reagent.

- Possible Cause: The reagent may have been exposed to air or moisture, leading to partial decomposition and increased reactivity. The reaction flask may also contain residual moisture.
- Solution:
 - Ensure all glassware is rigorously dried (oven-dried or flame-dried under vacuum) and the reaction is conducted under a positive pressure of an inert atmosphere (e.g., argon or nitrogen).
 - Use fresh, properly stored reagent.
 - If fumes are observed, cease addition immediately and ensure the reaction is under control. If necessary, cool the reaction vessel with an ice bath.

Issue 2: I am having difficulty accurately dispensing a small quantity of the reagent.

- Possible Cause: The viscosity and air-sensitivity of the reagent can make it challenging to handle with standard syringes.
- Solution:
 - Use a gas-tight syringe that has been purged with inert gas.
 - Draw a small amount of inert gas into the syringe before drawing up the reagent to create a buffer.
 - Dispense the reagent directly into the reaction mixture below the surface of the solvent to minimize exposure to the headspace.
 - For very small quantities, consider using a solution of the reagent in a dry, inert solvent.

Issue 3: The workup of my reaction is forming a persistent emulsion.

- Possible Cause: The hydrolysis of aluminum byproducts often leads to the formation of gelatinous aluminum salts, which can cause emulsions during aqueous workup.
- Solution:
 - A common and effective method to break up these emulsions is the use of Rochelle's salt (potassium sodium tartrate) solution.^[3] After quenching the reaction, add a saturated aqueous solution of Rochelle's salt and stir vigorously until the layers separate.
 - Alternatively, filtration through a pad of Celite can help to remove the solid aluminum byproducts before extraction.^[3]

Quantitative Data

While specific quantitative data for the autoignition temperature of the **trimethyl(triethylamine)aluminium** adduct is not readily available in the searched literature, the properties of its primary component, trimethylaluminium (TMA), are well-documented and serve as a critical reference for its hazardous nature.

Property	Trimethylaluminium (TMA) Value	Reference
Autoignition	Spontaneously ignites in air	[1]
Flash Point	-17 °C (1.4 °F)	[2]
Reaction with Water	Reacts violently and can be explosive	[1]
Physical State	Colorless liquid	
Molecular Formula	Al(CH ₃) ₃	
Molar Mass	72.09 g/mol	

Experimental Protocols

Protocol 1: Safe Transfer of Trimethyl(triethylamine)aluminium

This protocol outlines the steps for safely transferring the reagent from a storage container to a reaction flask using a syringe.

- Preparation:
 - Ensure the reaction flask is assembled, oven-dried, and under a positive pressure of inert gas.
 - Have a beaker of a suitable quenching agent (e.g., isopropanol) and a dry powder extinguisher readily accessible.
 - Wear all required PPE.
- Syringe Preparation:
 - Select a gas-tight syringe with a needle long enough to reach the liquid in the storage bottle and the reaction solvent.
 - Purge the syringe with inert gas by drawing and expelling the gas at least three times.

- Transfer:
 - Puncture the septum of the reagent bottle with the syringe needle.
 - Slowly draw the desired volume of the reagent into the syringe.
 - Withdraw the syringe from the reagent bottle and immediately insert it into the septum of the reaction flask.
 - Dispense the reagent slowly and sub-surface into the reaction solvent.
- Cleaning:
 - Immediately rinse the syringe and needle by drawing up and expelling a quenching agent (e.g., isopropanol) multiple times into a separate flask containing a larger volume of the quenching agent.

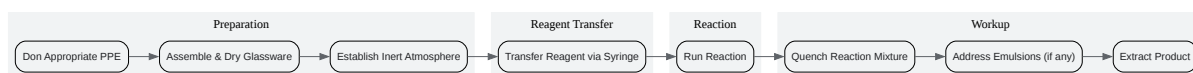
Protocol 2: Quenching of Unused Trimethyl(triethylamine)aluminium

This protocol describes the safe quenching of excess or unused reagent.

- Preparation:
 - Perform the quenching procedure in a fume hood.
 - Have a dry powder extinguisher and appropriate spill containment materials readily available.
 - Wear all required PPE.
- Dilution:
 - In a separate flask under an inert atmosphere, add a volume of a dry, high-boiling point, inert solvent (e.g., toluene or hexane) that is at least 10 times the volume of the reagent to be quenched.
 - Cool the solvent in an ice bath.

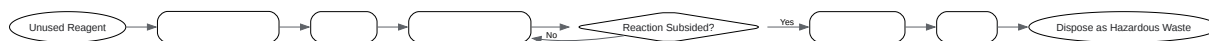
- Quenching:
 - Slowly add the **trimethyl(triethylamine)aluminium** to the cooled solvent with stirring.
 - Once the addition is complete, slowly and dropwise add a quenching agent such as isopropanol. Be prepared for gas evolution and a potential exotherm. Maintain the temperature with the ice bath.
 - After the initial vigorous reaction has subsided, continue to add the isopropanol until no further reaction is observed.
 - Slowly add water dropwise to ensure complete quenching.
- Disposal:
 - Neutralize the resulting solution and dispose of it as hazardous waste according to your institution's guidelines.

Visualizations



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Caption: A typical experimental workflow involving the use of **trimethyl(triethylamine)aluminium**.



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Caption: Logical steps for the safe quenching of unused **trimethyl(triethylamine)aluminium**.

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References

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